

Personal protective equipment for handling 2-Amino-3-bromopyridine

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Compound of Interest

Compound Name: 2-Amino-3-bromopyridine

Cat. No.: B076627

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Essential Safety and Handling Guide for 2-Amino-3-bromopyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Amino-3-bromopyridine** (CAS No. 13534-99-1), tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

2-Amino-3-bromopyridine is a chemical that poses several health risks. It is classified as an irritant to the eyes, skin, and respiratory system.[1][2] Ingestion may be harmful.[3] It is important to handle this compound with care, utilizing appropriate personal protective equipment and adhering to safe laboratory practices.

Hazard Summary Table

Hazard Classification	GHS Category	Description
Skin Irritation	Category 2	Causes skin irritation.[2][4]
Eye Irritation	Category 2 / 2A	Causes serious eye irritation. [2][3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[2][4][5]
Acute Toxicity, Oral (Harmful)	Category 4	Harmful if swallowed.[3]

Personal Protective Equipment (PPE)

The use of proper personal protective equipment is mandatory to prevent exposure when handling **2-Amino-3-bromopyridine**.

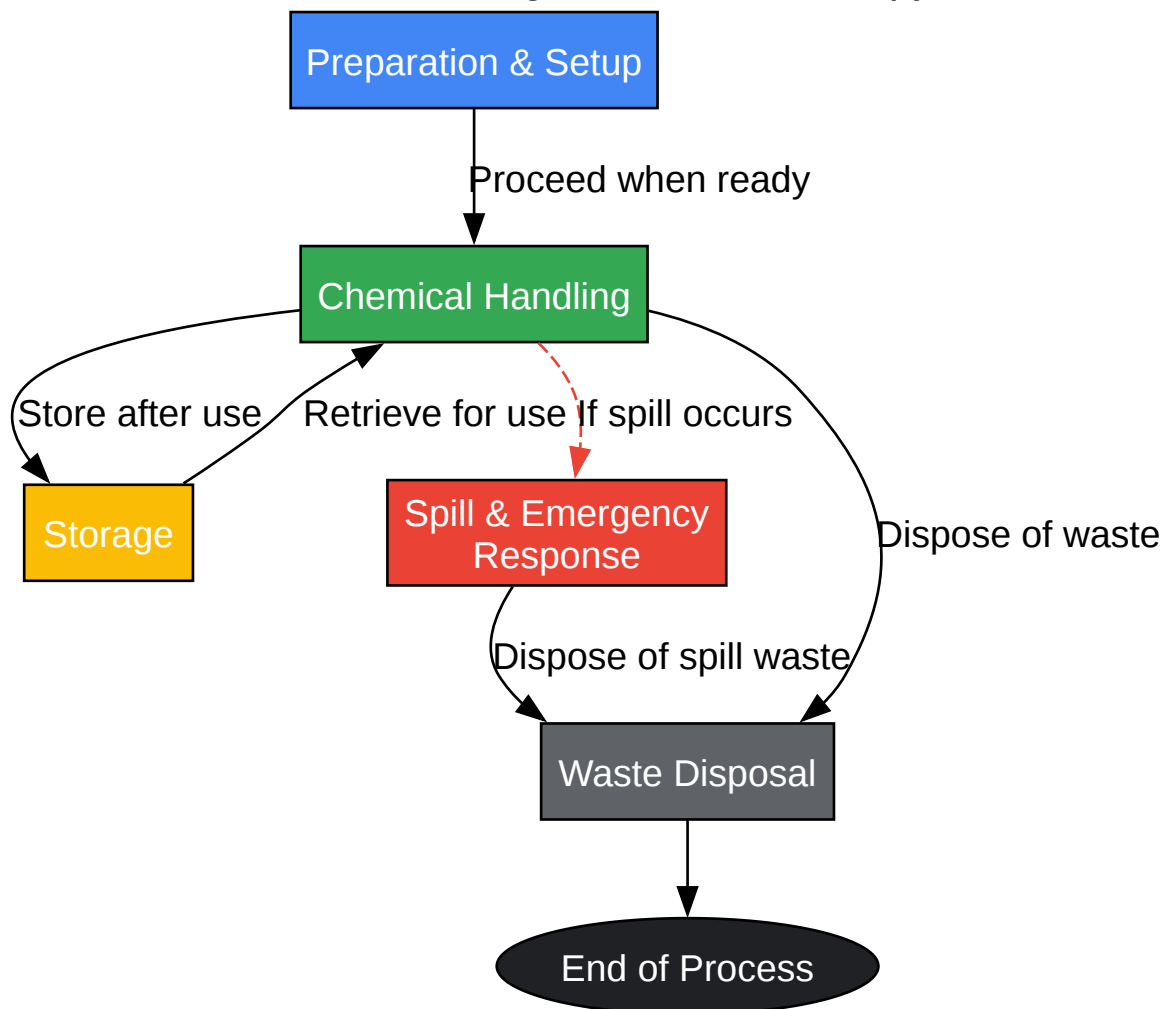
- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][6]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[1] Gloves must be inspected before use.[7]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[1] For significant handling, fire/flame resistant and impervious clothing is recommended.[7]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1][6] If the material is in solid (powder) form, use a dust mask (e.g., N95 type) to avoid inhaling dust.[4][5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for safety. This protocol outlines the key steps from preparation to waste disposal.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[8\]](#)
 - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[6\]](#)
 - Minimize dust generation and accumulation when handling the solid form.[\[1\]](#)
- Handling the Chemical:
 - Avoid all contact with eyes, skin, and clothing.[\[1\]](#)
 - Do not breathe in dust, vapors, mist, or gas.[\[1\]](#)[\[8\]](#)
 - Wash hands thoroughly after handling the product.[\[5\]](#)
 - Do not eat, drink, or smoke in the area where the chemical is being handled.[\[3\]](#)[\[9\]](#)
- Storage:
 - Store in a tightly closed container.[\[1\]](#)
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[1\]](#)[\[9\]](#)
 - The designated storage area should be locked up or otherwise accessible only to authorized personnel.[\[10\]](#)[\[11\]](#)
- Spill Management:
 - In case of a spill, immediately evacuate the area and ensure adequate ventilation.[\[8\]](#)
 - Use proper personal protective equipment as outlined in the PPE section before cleaning up.[\[1\]](#)
 - For solid spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#) Avoid generating dusty conditions during cleanup.[\[1\]](#)

Workflow for Handling 2-Amino-3-bromopyridine



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Caption: Workflow for Handling **2-Amino-3-bromopyridine**

Emergency Procedures: First Aid Measures

Immediate action is required in case of accidental exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1] Remove contact lenses if present and easy to do so.[3] Seek medical attention.[1]
- **Skin Contact:** In case of contact, immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[1][12] Get medical aid if

irritation develops and persists.[1] Wash clothing before reuse.[1]

- Inhalation: If inhaled, move the person to fresh air.[1] If the person is not breathing, give artificial respiration. If breathing is difficult, provide oxygen.[1] Seek medical attention.[1]
- Ingestion: If swallowed, do not induce vomiting unless directed by medical personnel.[1] Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and seek immediate medical attention.[3]

Disposal Plan

Proper disposal of **2-Amino-3-bromopyridine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of the chemical in a suitable, closed container.[8] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete and accurate classification.[1]
- Contaminated Materials: Any materials, such as gloves, filter paper, or containers that have come into contact with **2-Amino-3-bromopyridine**, should be treated as hazardous waste and disposed of accordingly in a labeled, sealed container.
- General Guidance: All disposal must be conducted through an approved waste disposal plant and in accordance with local, regional, and national regulations.[3][5] Do not let the product enter drains or waterways.[8]

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